

Application Notes & Protocols: Measuring the Electrical Conductivity of Silver-Sodium Alloys

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Compound of Interest

Compound Name: Silver;sodium

CAS No.: 38782-42-2

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Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed guide for the experimental determination of electrical conductivity in silver-sodium (Ag-Na) alloys. It covers sample preparation and two standard measurement techniques: the Collinear Four-Point Probe method and the Van der Pauw method.

Principle and Background

The electrical conductivity (σ) of a material is the reciprocal of its electrical resistivity (ρ). It quantifies how well a material conducts electric current. For metallic alloys like Ag-Na, conductivity is a fundamental property influenced by composition, microstructure, and temperature. Measuring conductivity provides insights into the material's electronic structure and quality.

Two common methods for this measurement are:

- **Four-Point Probe Method:** This technique is ideal for samples with regular shapes, like bars or thin films. It uses four equally spaced, collinear probes. A constant current is passed

through the outer two probes, and the voltage is measured across the inner two probes. This setup eliminates errors from contact resistance.^{[1][2]}

- **Van der Pauw Method:** This powerful method is used for flat samples of arbitrary shape, as long as they are of uniform thickness and have no isolated holes.^{[3][4]} It involves applying current and measuring voltage between four small contacts placed on the sample's perimeter.^{[5][6]}

Apparatus and Materials

- **Alloy Preparation:** Arc furnace or induction furnace with an inert atmosphere (e.g., Argon), high-purity silver (Ag) and sodium (Na) metals, digital balance, and casting molds.
- **Sample Shaping:** Diamond saw, polishing machine with various grit silicon carbide papers, ultrasonic cleaner, acetone, and deionized water.
- **Conductivity Measurement:**
 - Precision DC Current Source (e.g., Keithley 6220)
 - High-impedance Nanovoltmeter (e.g., Keithley 2182A)^[7]
 - Four-Point Probe Head (collinear or square array) with known probe spacing
 - Sample holder with temperature control (e.g., Peltier element)^[8]
 - Computer with control and data acquisition software.
 - Cables and connectors for four-wire measurements.

Experimental Protocols

Protocol 1: Silver-Sodium Alloy Sample Preparation

- **Alloy Synthesis:**
 1. Weigh appropriate amounts of high-purity silver and sodium to achieve the desired atomic percentages for the alloy.

2. Place the metals into the crucible of an arc or induction furnace.
 3. Evacuate the furnace chamber and backfill with a high-purity inert gas (e.g., Argon) to prevent oxidation, especially of the highly reactive sodium.
 4. Melt the constituents until a homogeneous liquid alloy is formed. For Ag-Na, this may require multiple melting and flipping cycles to ensure uniformity.
 5. Cast the molten alloy into a mold (e.g., copper mold) to form an ingot of a suitable shape for subsequent processing.
 6. Allow the ingot to cool to room temperature under the inert atmosphere.
- Sample Shaping and Finishing:
 1. For Four-Point Probe: Use a low-speed diamond saw to cut a bar-shaped or rectangular sample from the ingot. A typical size might be 20 mm x 5 mm x 1 mm.
 2. For Van der Pauw Method: Cut a thin, flat slice from the ingot. The shape can be arbitrary (e.g., square, cloverleaf, or irregular), but it must have a uniform thickness.^[4] A typical thickness should be much less than the lateral dimensions of the sample.^[3]
 3. Mechanically polish the sample surfaces using progressively finer grits of silicon carbide paper to achieve a smooth, flat surface.
 4. Clean the sample ultrasonically in acetone and then in deionized water to remove any surface contaminants or polishing residue.
 5. Dry the sample thoroughly.
 6. Measure the sample's critical dimensions (thickness 't', width 'w', length 'L', probe spacing 's') accurately using a micrometer or calipers.

Protocol 2: Conductivity Measurement (Collinear Four-Point Probe)

- Setup:

1. Place the prepared rectangular alloy sample onto the insulating base of the sample holder.
 2. Carefully lower the four-point probe head onto the center of the sample surface, ensuring all four tips make good ohmic contact.^[9]
 3. Connect the outer two probes to the DC current source and the inner two probes to the nanovoltmeter, following a four-wire (Kelvin) configuration.^[10]
- Measurement:
 1. Set the current source to a known, stable value (I). The current should be low enough to avoid sample heating but high enough for a measurable voltage signal.
 2. Record the voltage (V) measured across the inner two probes.
 3. To improve accuracy, reverse the polarity of the current ($-I$) and record the corresponding voltage ($-V$). Average the absolute values of the measurements.
 4. Repeat the measurement at several different locations on the sample to check for uniformity.
 - Calculation:
 1. Calculate the bulk resistivity (ρ) using the formula: $\rho = (V / I) * 2 * \pi * s * F$ where 's' is the probe spacing and 'F' is a geometric correction factor that depends on the sample thickness and lateral dimensions relative to the probe spacing. For a sample much thicker and wider than 's', F is 1.
 2. Calculate the electrical conductivity (σ) as the reciprocal of the resistivity: $\sigma = 1 / \rho$

Protocol 3: Conductivity Measurement (Van der Pauw Method)

- Setup:
 1. Place the prepared thin, flat alloy sample on the sample holder.

2. Make four small ohmic contacts (labeled A, B, C, D cyclically) on the perimeter of the sample.^[3]
 3. Connect the contacts to a switching matrix controlled by the measurement system.
- Measurement:
 1. Inject a known current (I_{AB}) through contacts A and B and measure the voltage (V_{CD}) between contacts C and D. Calculate the resistance $R_{AB,CD} = V_{CD} / I_{AB}$.
 2. Inject the same current (I_{BC}) through contacts B and C and measure the voltage (V_{DA}) between contacts D and A. Calculate the resistance $R_{BC,DA} = V_{DA} / I_{BC}$.^[11]
 - Calculation:
 1. Solve the Van der Pauw equation numerically or using an iterative method to find the sheet resistance (R_s): $\exp(-\pi * R_{AB,CD} / R_s) + \exp(-\pi * R_{BC,DA} / R_s) = 1$
 2. Calculate the bulk resistivity (ρ) by multiplying the sheet resistance by the sample thickness (t): $\rho = R_s * t$
 3. Calculate the electrical conductivity (σ) as the reciprocal of the resistivity: $\sigma = 1 / \rho$

Data Presentation

Quantitative data should be recorded systematically. The following tables provide an example structure for organizing results for a series of Ag-Na alloys with varying compositions.

Table 1: Alloy Composition and Sample Dimensions

Sample ID	Ag (at. %)	Na (at. %)	Thickness (mm)	Width (mm)	Probe Spacing (mm)
AgNa-01	99.0	1.0	1.05	5.10	1.00
AgNa-02	98.0	2.0	1.02	5.05	1.00

| AgNa-03 | 95.0 | 5.0 | 1.10 | 4.98 | 1.00 |

Table 2: Example Four-Point Probe Measurement Data (at 298 K)

Sample ID	Applied Current (I, mA)	Measured Voltage (V, μ V)	Resistance ($R = V/I$, m Ω)
AgNa-01	100	1.60	0.0160
AgNa-02	100	1.75	0.0175

| AgNa-03 | 100 | 2.10 | 0.0210 |

Table 3: Example Van der Pauw Measurement Data (at 298 K)

Sample ID	$R_{AB,CD}$ (m Ω)	$R_{BC,DA}$ (m Ω)	Sheet Resistance (R_s , m Ω /sq)
AgNa-01	0.0155	0.0156	0.0690
AgNa-02	0.0170	0.0171	0.0756

| AgNa-03 | 0.0204 | 0.0205 | 0.0906 |

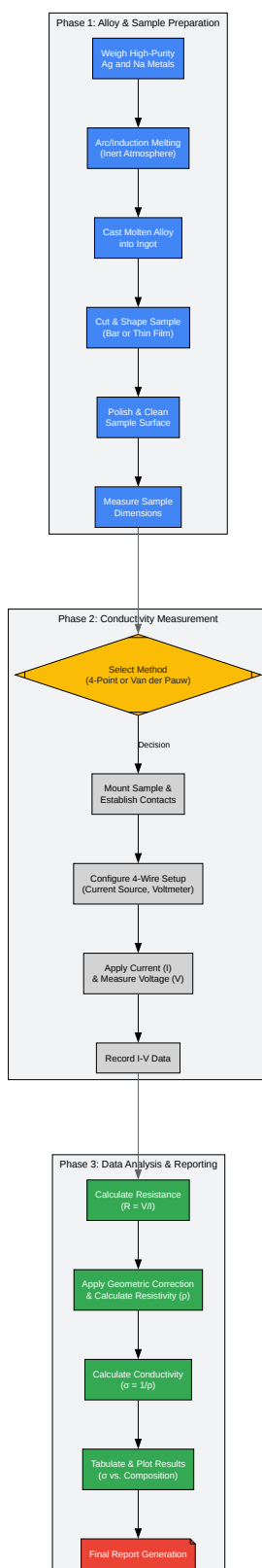
Table 4: Calculated Resistivity and Conductivity

Sample ID	Method	Resistivity (ρ , $\mu\Omega\cdot\text{cm}$)	Conductivity (σ , MS/m)
AgNa-01	Four-Point Probe	1.68	59.52
AgNa-02	Four-Point Probe	1.84	54.35

| AgNa-03 | Four-Point Probe | 2.21 | 45.25 |

Experimental Workflow Visualization

The following diagram illustrates the complete workflow for determining the electrical conductivity of silver-sodium alloys.



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Caption: Workflow for conductivity measurement of Ag-Na alloys.

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